

Standard Operating Procedure (SOP) for Handling Acetamide, 2-(dimethylamino)-N-(hydroxymethyl)-

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Compound of Interest

Compound Name: Acetamide, 2-(dimethylamino)-N-(hydroxymethyl)-

Cat. No.: B13807567

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Chemical Identity & Physiochemical Profile[1][2][3][4][5][6]

Compound Name: Acetamide, 2-(dimethylamino)-N-(hydroxymethyl)- Synonyms: N-(Hydroxymethyl)-N,N-dimethylglycinamide; N-Methylol dimethylglycinamide. Chemical Structure:

Molecular Formula:

Molecular Weight: ~132.16 g/mol

Structural Analysis & Reactivity

This compound is a bifunctional molecule containing a tertiary amine and an N-hydroxymethyl amide (N-methylol) group. Its handling requirements are dictated by the inherent instability of the N-methylol moiety.

- N-Hydroxymethyl Group (

): This functional group is in equilibrium with the parent amide and formaldehyde. It acts as a "masked" formaldehyde source and an electrophilic alkylating agent (via

-acyliminium ion formation).

- Tertiary Amine (

): Provides basicity and nucleophilic character, potentially leading to self-polymerization or internal cyclization under specific pH conditions.

Key Stability Warning: N-hydroxymethyl amides are labile. They are susceptible to:

- Acid/Base Hydrolysis: Releases formaldehyde (carcinogen).
- Thermal Decomposition: Reverts to the parent amide and formaldehyde upon heating.
- Condensation: Can form methylene-bis-amides (cross-linking) in the presence of acid catalysts.

Health, Safety, & Environment (HSE) Protocols

Hazard Identification

Treat this compound as a Potential Carcinogen and Skin Sensitizer due to its ability to release formaldehyde and alkylate biomolecules.

Hazard Class	Risk Description	Mitigation Strategy
Carcinogenicity	Formaldehyde release (Group 1 Carcinogen).	Use only in a certified Fume Hood.
Sensitization	High potential for allergic contact dermatitis (ACD).	Double-gloving (Nitrile/Laminate).
Corrosivity	Amine functionality may cause tissue irritation/burns.	Wear face shield if handling >1g or liquids.
Reactivity	Exothermic polymerization with strong acids/oxidizers.	Store away from mineral acids and peroxides.

Personal Protective Equipment (PPE) Matrix

- Respiratory: N95/P100 respirator if solid powder is handled outside a hood (Not Recommended). Use full-face respirator with organic vapor/formaldehyde cartridges for spill cleanup.
- Dermal: Double-gloving is mandatory.
 - Inner Layer: Nitrile (4 mil).
 - Outer Layer: Silver Shield® (Laminate) or Butyl Rubber for prolonged exposure.
- Ocular: Chemical splash goggles.

Storage & Stability Protocol

Objective: Prevent the spontaneous release of formaldehyde and condensation reactions.

Storage Conditions

- Temperature: Store at -20°C (Desiccated).
- Atmosphere: Inert gas blanket (Argon or Nitrogen) is required to prevent moisture absorption (hygroscopic).
- Container: Amber glass vials with Teflon-lined caps. Avoid metal containers due to potential amine-metal complexation.

Stability Monitoring

Perform a Formaldehyde Test (Chromotropic Acid Method) monthly on stored stocks.

- Pass: Solution remains colorless/pale.
- Fail: Purple coloration indicates significant decomposition (free formaldehyde presence).

Experimental Handling & Application Protocols

Solubilization & Buffer Selection

The stability of N-hydroxymethyl amides is pH-dependent.

- Preferred Solvents: Anhydrous DMSO, DMF, or Acetonitrile.
- Aqueous Handling:
 - Optimal pH: 7.0 – 8.0 (Neutral to slightly basic).
 - Avoid: Acidic buffers (pH < 6.0) catalyze decomposition/cross-linking.
 - Buffer Choice: Phosphate (PBS) or HEPES. Avoid Tris/Glycine (primary amines will react with the methylol group).

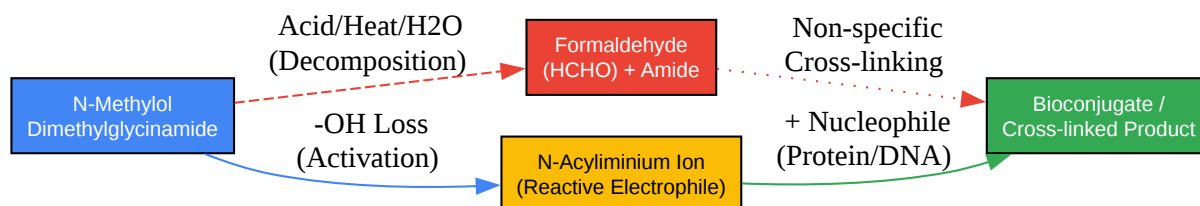
Application: Cross-linking / Bioconjugation

This compound is often used to introduce a reactive handle or cross-link proteins via the methylol group.

Protocol:

- Preparation: Dissolve the compound in DMSO to create a 100 mM stock solution immediately before use.
- Activation: No external activation is needed; the methylol group reacts spontaneously with nucleophiles (Lysine, Cysteine) or releases formaldehyde for cross-linking.
- Reaction: Incubate with target substrate in PBS (pH 7.4) at 4°C for 2–12 hours.
- Quenching: Stop the reaction by adding Hydroxylamine HCl or Tris buffer (excess primary amine scavenges the reactive intermediate).

Diagram: Reaction & Decomposition Pathways



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Figure 1: Chemical fate of N-methylol dimethylglycinamide. The pathway splits between useful bioconjugation (green) and hazardous decomposition (red).

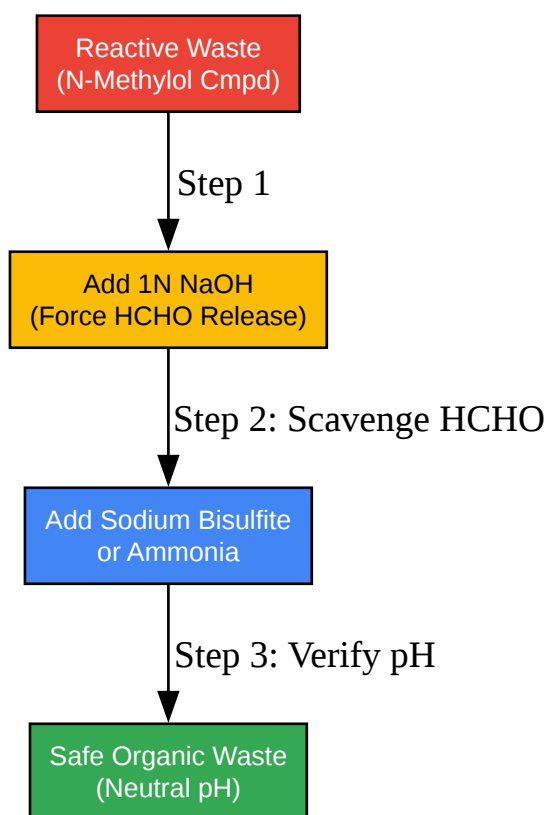
Waste Disposal & Deactivation

Principle: Convert the reactive N-methylol group into inert byproducts before disposal.

Deactivation Protocol (Chemical Hydrolysis)

- Collection: Collect all waste streams (solvents, tips, wipes) in a dedicated "Aldehyde Waste" container.
- Hydrolysis: Add 1N NaOH to the waste solution to adjust pH > 11. Stir for 1 hour. This forces the equilibrium toward the parent amide and free formaldehyde.
- Neutralization: Add a stoichiometric excess of Sodium Bisulfite (
) or Ammonium Hydroxide.
 - Mechanism: Bisulfite forms a stable adduct with the liberated formaldehyde. Ammonia converts formaldehyde to Hexamethylenetetramine (Urotropin), which is less toxic.
- Disposal: Check pH (neutralize to pH 7) and dispose of as non-halogenated organic waste according to local EHS regulations.

Diagram: Waste Treatment Workflow



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Figure 2: Step-by-step deactivation workflow for safe disposal.

References

- Occupational Safety and Health Administration (OSHA). Formaldehyde Standard (29 CFR 1910.1048). United States Department of Labor. [\[Link\]](#)
- European Chemicals Agency (ECHA). Substance Information: N-(hydroxymethyl)acetamide (Analogous Hazard Data). ECHA Registration Dossier. [\[Link\]](#)
- Hermanson, G. T. (2013). Bioconjugate Techniques (3rd Edition). Academic Press. (Chapter on Formaldehyde and Amine-Reactive Crosslinkers). [\[Link\]](#)
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